

Essential Safety and Operational Guide for Handling 1-Hexen-3-ol

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Compound of Interest

Compound Name: 1-Hexen-3-OL

Cat. No.: B1581649

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate, essential safety and logistical information for handling **1-Hexen-3-ol**, including detailed personal protective equipment (PPE) requirements, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **1-Hexen-3-ol**
- CAS Number: 4798-44-1
- Molecular Formula: C₆H₁₂O

Hazard Identification and Classification

1-Hexen-3-ol is classified as a flammable liquid and is harmful if swallowed^{[1][2]}. It is crucial to handle this chemical with appropriate safety measures to prevent accidents and exposure.

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Flammable liquids	Category 3	Warning	H226: Flammable liquid and vapor[2][3][4]
Acute toxicity, oral	Category 4	Warning	H302: Harmful if swallowed[1][2]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **1-Hexen-3-ol**.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety glasses with side-shields or goggles	Conforming to EN166 (EU) or OSHA's 29 CFR 1910.133[5]
Face shield	May be appropriate for certain operations[6]	
Skin	Protective gloves	Chemically impermeable gloves (e.g., Nitrile rubber, Neoprene)[5][7]
Protective clothing	Fire/flamm resistant and impervious clothing to prevent skin exposure[8]	
Respiratory	Respirator	ABEK (EN14387) respirator filter for vapors and organic compounds[3][9]

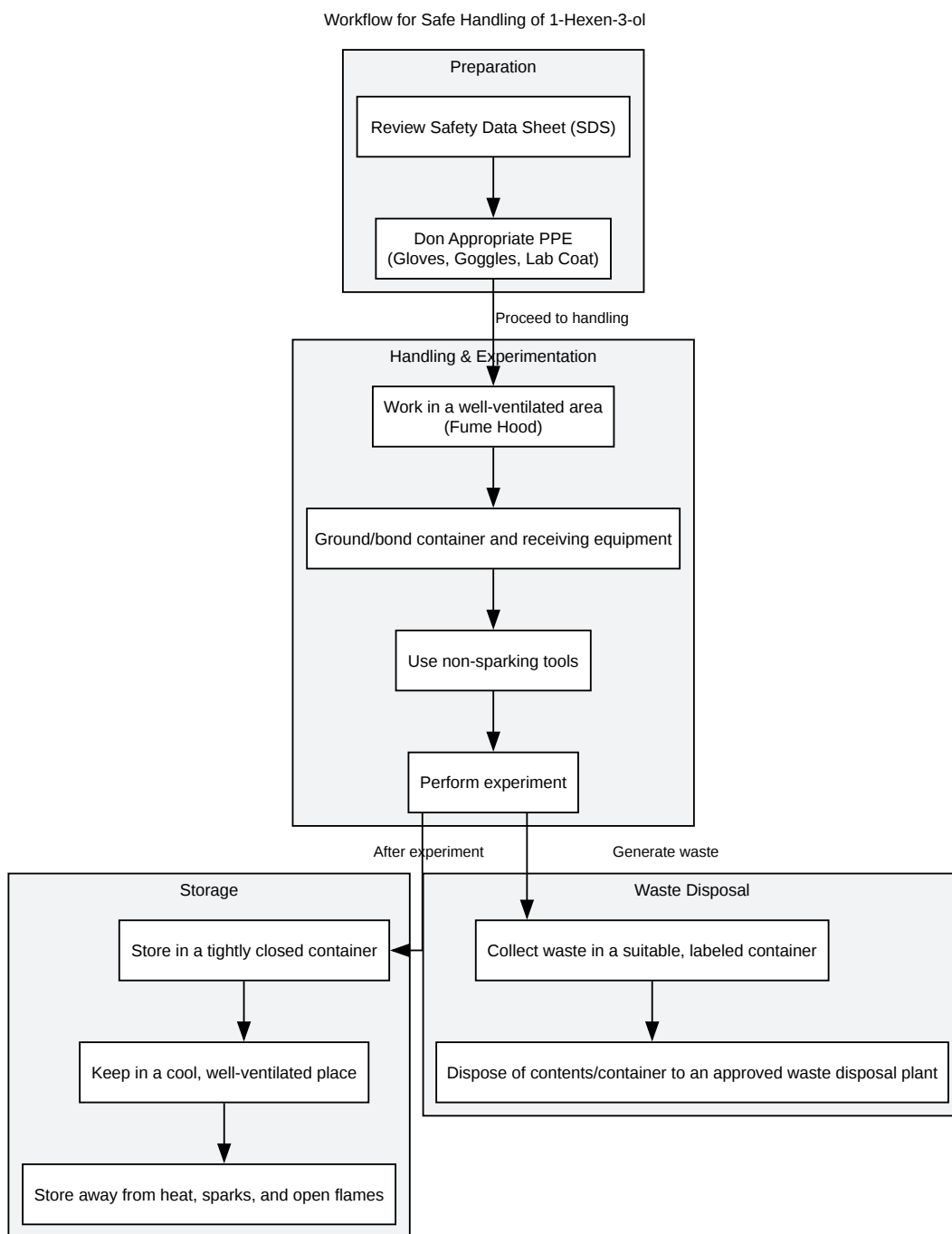
Physical and Chemical Properties

Understanding the physical and chemical properties of **1-Hexen-3-ol** is essential for safe handling and storage.

Property	Value
Appearance	Colorless to light yellow liquid[7]
Boiling Point	135 °C / 275 °F @ 760 mmHg[7]
Flash Point	35 °C / 95 °F (closed cup)[3][7]
Specific Gravity	0.835[7]
Solubility	Insoluble in water[5]

Experimental Workflow for Handling 1-Hexen-3-ol

The following diagram outlines the standard operating procedure for the safe handling of **1-Hexen-3-ol** from reception to disposal.



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